

Comparative Guide: (2R,5S)-Thiolane-2,5-dicarboxamide vs. Alternative Chiral Scaffolds

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Compound of Interest

Compound Name: (2R,5S)-thiolane-2,5-dicarboxamide

Cat. No.: B15051421

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Executive Summary

(2R,5S)-thiolane-2,5-dicarboxamide is a five-membered heterocyclic scaffold characterized by a cis-stereochemical relationship between two carboxamide groups at the 2 and 5 positions. Unlike its C2-symmetric trans-isomers ((2R,5R) or (2S,5S)), the (2R,5S) configuration is formally meso (achiral) when symmetrically substituted. However, it serves as a critical pro-chiral platform and a conformational lock in medicinal chemistry and ligand design.

Primary Utility:

- **Peptidomimetics:** Acts as a hydrophobic -turn inducer, mimicking the geometry of proline-rich sequences but with enhanced lipophilicity.
- **Ligand Design:** Functions as a hemilabile ligand precursor; the sulfur atom offers "soft" coordination sites distinct from "hard" nitrogen/oxygen analogues.

- Bioisosterism: Replaces pyrrolidine scaffolds to modulate metabolic stability (preventing N-oxidation or N-dealkylation) and increase membrane permeability.

Structural & Physicochemical Comparison

The choice of heteroatom (S vs. N vs. O) dictates the scaffold's electronic profile, ring puckering, and binding capabilities.

Table 1: Physicochemical Profile of 2,5-Dicarboxamide Scaffolds

Feature	Thiolane (S)	Pyrrolidine (NH)	Tetrahydrofuran (O)	Cyclopentane (CH ₂)
Heteroatom Size	Large (1.84 Å C-S bond)	Medium (1.47 Å C-N bond)	Small (1.43 Å C-O bond)	Medium (1.54 Å C-C bond)
Lipophilicity (LogP)	High (Hydrophobic)	Low (Hydrophilic)	Moderate	High
H-Bonding	Acceptor (Weak)	Donor & Acceptor	Acceptor (Strong)	None
Ring Conformation	Envelope (C3/C4 flap)	Envelope (N/C flap)	Envelope (O flap)	Envelope
Electronic Nature	Soft Nucleophile / -hole	Hard Base / Nucleophile	Hard Base	Inert
Metabolic Liability	S-Oxidation (Sulfoxide)	N-Oxidation / Dealkylation	C-H Oxidation	C-H Oxidation
(2R,5S) Geometry	cis (Meso)	cis (Meso)	cis (Meso)	cis (Meso)

Mechanistic Insight: The "Sulfur Effect"

The thiolane scaffold offers two distinct advantages over the pyrrolidine (Proline) scaffold:

- **Lipophilicity & Permeability:** The sulfur atom significantly increases the logP of the molecule without adding steric bulk comparable to an alkyl group. This improves passive transport across cell membranes.
- **Electronic Modulation:** Sulfur is a poor hydrogen bond acceptor compared to oxygen or nitrogen. In a binding pocket, this reduces desolvation penalties (the energy cost to strip water molecules off the ligand) compared to the highly solvated pyrrolidine NH or THF Oxygen.

Application Analysis & Performance Data

A. Peptidomimetics & Turn Induction

The (2R,5S) configuration places both amide substituents on the same face of the ring (syn-facial). This geometry is ideal for nucleating

-turns in peptide chains.

- **Thiolane vs. Pyrrolidine:** While (2S)-proline is a classic turn inducer, the (2R,5S)-thiolane scaffold provides a slightly wider bite angle due to the longer C-S bonds. This alters the and
torsion angles, allowing access to unique conformational space that rigid pyrrolidines cannot achieve.
- **Case Study (Bioactivity):** In ryanodine receptor modulators (insecticides), the cis-dicarboxamide configuration on sulfur heterocycles demonstrated superior activity compared to trans-isomers, attributed to the specific spatial projection of the amide carbonyls required for receptor binding.

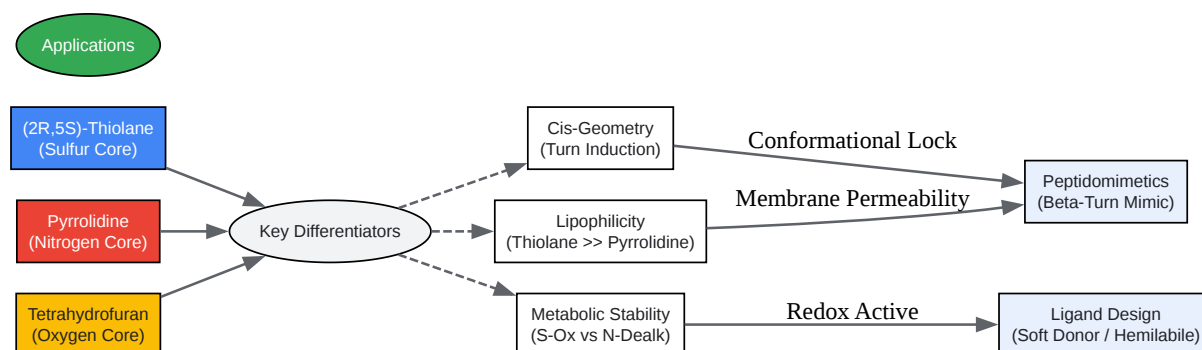
B. Asymmetric Catalysis & Ligand Design

While the (2R,5S) parent is meso, it is a precursor to chiral non-racemic ligands via desymmetrization:

- **S-Oxidation:** Controlled oxidation yields chiral sulfoxides. The sulfur chirality (S or R) combined with the carbon backbone creates a powerful diastereomeric environment.

- N-Functionalization: Coupling with different amines at the C2 and C5 positions breaks symmetry, creating chiral diamides.

Diagram 1: Scaffold Comparison & Utility Logic



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Caption: Comparative logic flow of Thiolane vs. Nitrogen/Oxygen analogues highlighting key physicochemical advantages.

Experimental Protocols

Synthesis of (2R,5S)-Thiolane-2,5-dicarboxamide Scaffolds

Direct hydrogenation of thiophene-2,5-dicarboxylic acid is often problematic due to catalyst poisoning by sulfur. The most robust route involves double nucleophilic displacement using a linear precursor.

Protocol: Cyclization from Meso-2,5-Dibromoadipate

Reagents:

- Meso-2,5-dibromoadipic acid diethyl ester
- Sodium Sulfide (

)

- Ethanol/Water solvent system

Step-by-Step Workflow:

- Precursor Preparation: Dissolve meso-2,5-dibromoadipic acid diethyl ester (10 mmol) in Ethanol (50 mL).
- Cyclization: Add a solution of

(11 mmol) in water (10 mL) dropwise at 0°C.
- Reaction: Warm to room temperature and reflux for 4 hours. The sulfur displaces both bromides via

mechanism. Note: Double inversion of the meso precursor typically yields the cis-(2R,5S)-thiolane product.
- Workup: Evaporate ethanol, extract with Ethyl Acetate, wash with brine, and dry over

.
- Amidation: Treat the resulting diethyl ester with concentrated ammonium hydroxide (or specific amine

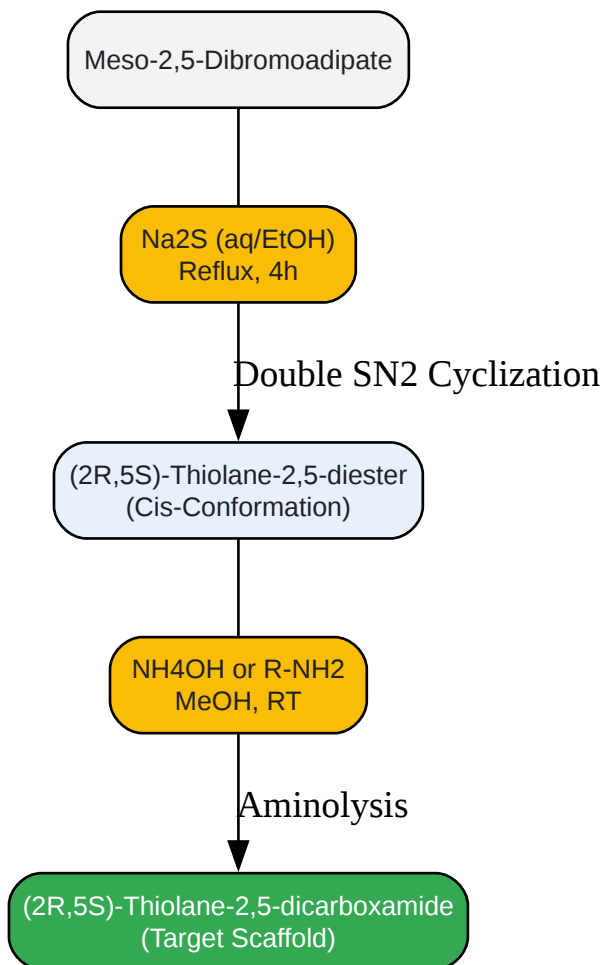
) in Methanol at room temperature for 12-24 hours.
- Purification: Recrystallize from Ethanol/Hexane to obtain the pure diamide.

Validation Checkpoints (Self-Correcting)

- NMR Verification: The cis isomer typically shows a specific coupling constant (

) distinct from the trans isomer. In cis-2,5-disubstituted thiolanes, the methine protons at C2/C5 are often shifted downfield due to the anisotropy of the syn-substituents.
- Melting Point: The diamide should be a high-melting solid (often >200°C due to intermolecular H-bonding).

Diagram 2: Synthetic Pathway[1][2]



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Caption: Robust synthetic route for generating the cis-thiolane scaffold from acyclic precursors.

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